

Essential Safety and Disposal Guidance for the Investigational Compound JI130

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JI130

Cat. No.: B608195

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For researchers, scientists, and drug development professionals handling the investigational compound **JI130**, adherence to proper disposal procedures is critical for laboratory safety and environmental protection. While specific disposal protocols for **JI130** are not publicly available, this document provides essential guidance based on standard laboratory practices for handling research-grade chemical compounds.

Disclaimer: The following information is a general guide and should not replace institution-specific protocols or the guidance provided in a Safety Data Sheet (SDS). It is mandatory to obtain the SDS for **JI130** from your supplier and to consult with your institution's Environmental Health and Safety (EHS) department for disposal procedures that comply with local, state, and federal regulations.

Chemical and Physical Properties of JI130

A summary of the known properties of **JI130** is provided below. This information is crucial for a preliminary assessment of its potential hazards and for determining appropriate handling and disposal methods.

Property	Value
Molecular Formula	C ₂₃ H ₂₄ N ₂ O ₃
Molecular Weight	376.45 g/mol
Solubility	Soluble in DMSO
Storage	Recommended at -20°C

This data is compiled from publicly available information from chemical suppliers. Researchers should always refer to the lot-specific data provided with their compound.

General Disposal Protocol for Research Chemicals like **Jl130**

The following step-by-step procedure outlines the recommended best practices for the disposal of research compounds such as **Jl130**.

Step 1: Waste Identification and Segregation

- Treat all waste containing **Jl130**, including pure compound, solutions, contaminated labware (e.g., pipette tips, tubes, flasks), and personal protective equipment (PPE), as hazardous chemical waste.
- Do not mix **Jl130** waste with other waste streams, such as biological, radioactive, or non-hazardous waste, unless explicitly permitted by your institution's EHS department.
- Segregate liquid waste from solid waste.

Step 2: Use of Appropriate Waste Containers

- Collect liquid waste containing **Jl130** in a dedicated, leak-proof, and chemically compatible container. The container should have a secure screw-top cap.
- Collect solid waste, such as contaminated gloves, paper towels, and disposable labware, in a designated, clearly labeled hazardous waste bag or container.

- Sharps, such as needles or contaminated glassware, must be disposed of in a puncture-resistant sharps container designated for chemically contaminated sharps.

Step 3: Proper Labeling of Waste Containers

- All waste containers must be clearly labeled with the words "Hazardous Waste."
- The label must include the full chemical name ("**JI130**") and the approximate concentration and quantity of the waste.
- Indicate the date when waste was first added to the container.

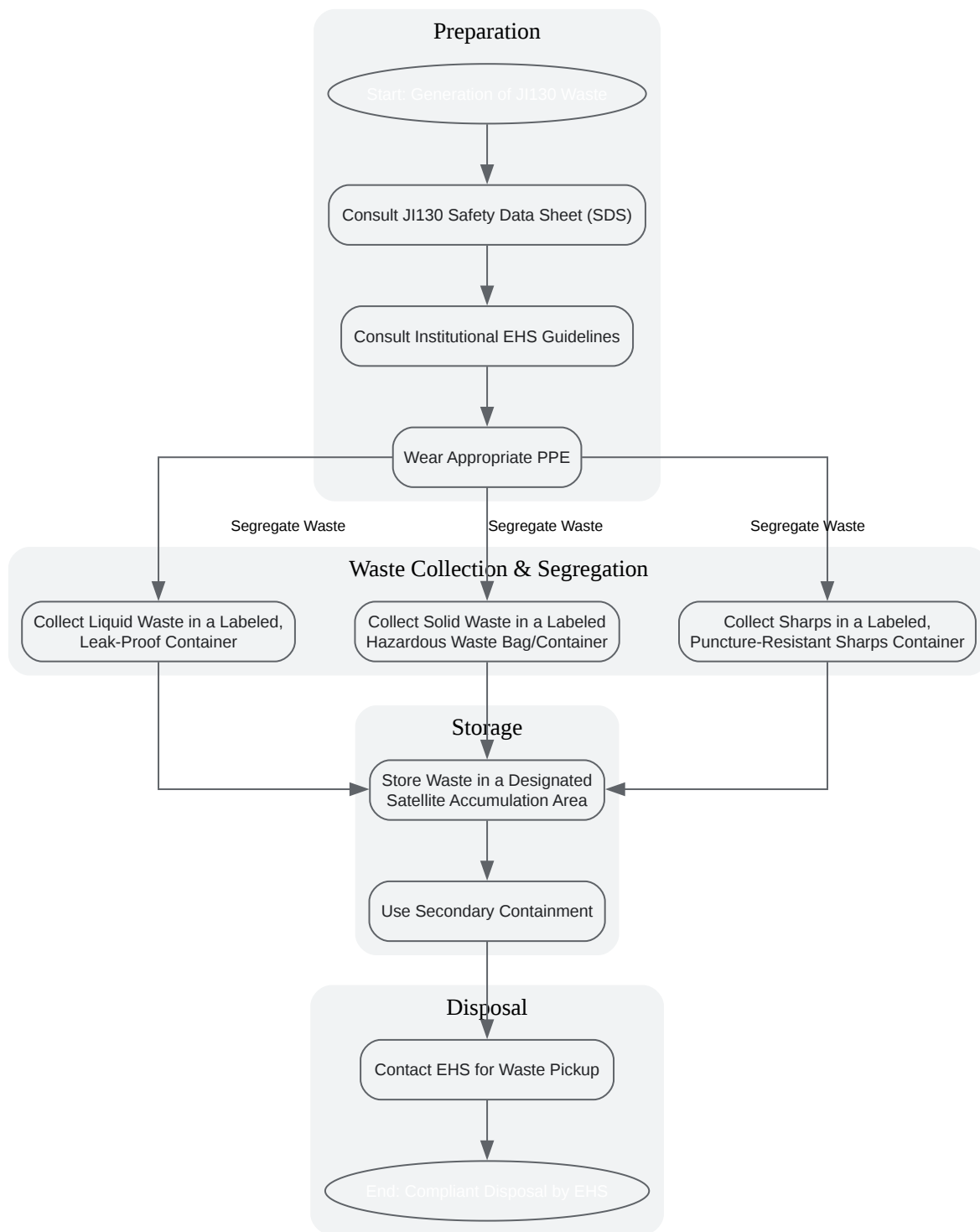
Step 4: Safe Storage of Chemical Waste

- Store waste containers in a designated satellite accumulation area within the laboratory.
- Ensure waste containers are kept closed at all times, except when adding waste.
- Store containers in secondary containment to prevent spills.

Step 5: Arranging for Waste Disposal

- Once a waste container is full or has been in storage for a designated period (as per institutional policy), contact your institution's EHS department to arrange for pickup and disposal.
- Do not dispose of **JI130** or any of its waste down the drain or in the regular trash.^[1]

Experimental Workflow for Disposal



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Caption: Workflow for the proper disposal of **JI130** waste.

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References

- 1. Hazardous Waste and Disposal - American Chemical Society [acs.org]
- To cite this document: BenchChem. [Essential Safety and Disposal Guidance for the Investigational Compound JI130]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b608195#ji130-proper-disposal-procedures]

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